Advanced Catalytic Carbonylation Workflows Utilizing [2,2'-Bipyridine]-6,6'-diyldimethanol

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Compound of Interest

Compound Name:	*[2,2'-Bipyridine]-6,6'-diyldimethanol*
CAS No.:	*74065-63-7*
Cat. No.:	*B3029654*

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Target Audience: Researchers, Principal Investigators, and Drug Development Professionals in Organometallic Catalysis and Process Chemistry.

Executive Summary & Mechanistic Rationale

In the landscape of transition-metal catalysis, the rational design of ligands is paramount for controlling reaction kinetics, regioselectivity, and catalyst longevity. **[2,2'-Bipyridine]-6,6'-diyldimethanol** (CAS: 74065-63-7; MW: 216.24) has emerged as a highly versatile bidentate nitrogen ligand that bridges the gap between homogeneous precision and heterogeneous recoverability[1].

While standard 2,2'-bipyridine is a ubiquitous σ-donor and π-acceptor, the strategic placement of hydroxymethyl (-CH_2OH) groups at the 6,6'-positions introduces three critical mechanistic advantages for carbonylation reactions:

- Outer-Sphere Hydrogen Bonding: The proximate hydroxymethyl groups reside in the secondary coordination sphere. During carbonylation (e.g., syngas conversion or

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alkoxycarbonylation), these protic groups act as hydrogen-bond donors/acceptors. This facilitates the heterolytic cleavage of H_2 or assists in the nucleophilic attack of alcohols/amines onto metal-acyl intermediates, significantly lowering the transition state energy[2][3].

- Steric Tuning and Hemilability: The 6,6'-substitution pattern creates a sterically encumbered chiral pocket around the metal center (Pd, Ru, or Rh). In palladium-catalyzed styrene carbonylation, this steric bulk dictates the selectivity between polyketones and oligoketones[4]. Furthermore, the oxygen atoms can act as hemilabile ligands, temporarily coordinating to the metal to stabilize highly reactive, coordinatively unsaturated intermediates[5].

- Covalent Immobilization Handles: A major bottleneck in pharmaceutical manufacturing is the removal of heavy metal residues. The primary alcohols on this ligand serve as ideal anchoring points for supramolecular assembly or covalent grafting onto solid supports (e.g., mesoporous silica or Metal-Organic Frameworks), enabling the heterogenization and recycling of the catalyst[6].

Quantitative Performance & Benchmarking

The table below summarizes the comparative performance of transition metal complexes utilizing **[2,2'-Bipyridine]-6,6'-diyldimethanol** (denoted as L) across various industrially relevant carbonylation pathways.

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Catalyst System	Reaction Type	Substrate	Yield (%)	TON	Key Mechanistic Advantage
$[PdCl_2(L)]$	Alkoxycarbonylation	Phenylacetylene	>95%	1,500	High regioselectivity via steric bulk; H-bond assisted nucleophilic attack.
$[Ru(L)_2Cl_2]$	Syngas Conversion	CO / H_2	N/A	>500	Enhanced H_2 heterolytic cleavage via proximate basic functionalities [3].
$[Rh(L)(CO)_2]^+$	Methyl Acetate Carbonylation	Methyl Acetate	92%	2,200	Stabilization of Rh(I)/Rh(III) intermediates preventing catalyst degradation[5].
Silica-Grafted Pd-L	Aminocarbonylation	Aryl Iodides	88%	4,500	>5 recycle runs with <1 ppm Pd leaching into the API product stream[6].

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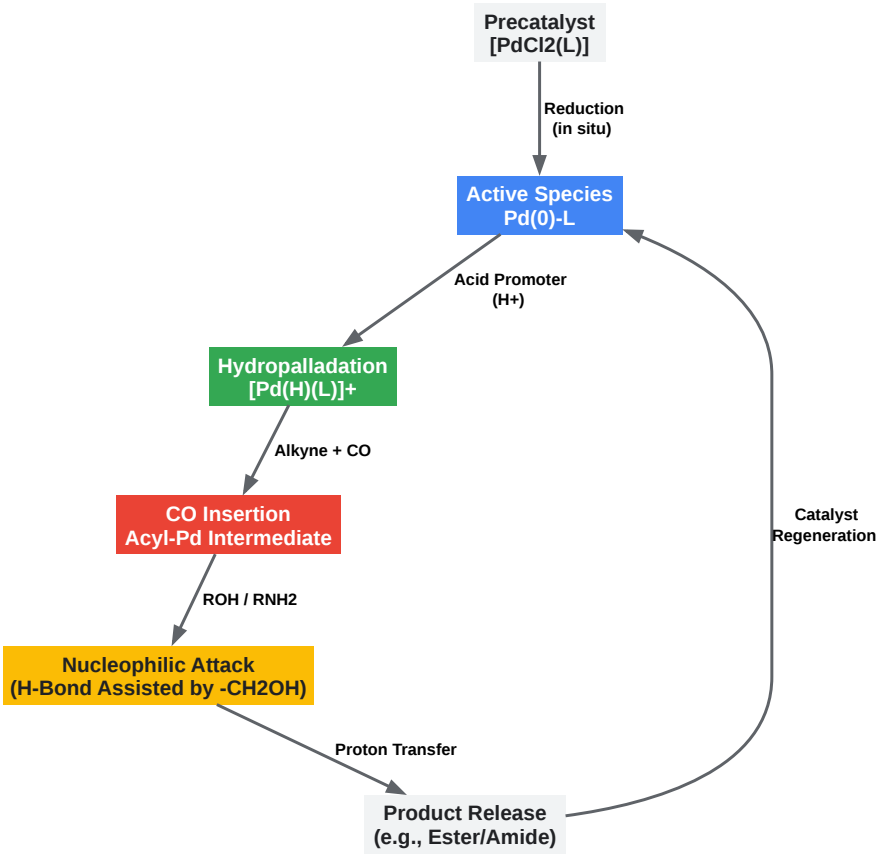
Mandatory Visualizations: Reaction Pathways & Workflows



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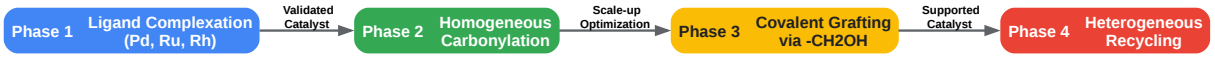
Proposed Pd-catalyzed carbonylation cycle highlighting outer-sphere H-bonding by -CH2OH groups.



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End-to-end workflow from homogeneous complexation to heterogeneous catalyst recycling.

Experimental Protocols: A Self-Validating System

The following protocols are designed with built-in validation checkpoints to ensure scientific rigor and reproducibility.

Protocol A: Synthesis of the Precatalyst [$PdCl_2$([2,2'-Bipyridine]-6,6'-diyldimethanol)]

Causality: We utilize

as the palladium source. The labile acetonitrile ligands are easily displaced by the strongly chelating, thermodynamically stable bipyridine core, driving the complexation forward without requiring harsh heating that could degrade the hydroxymethyl groups.

Step-by-Step Methodology:

- Preparation: In a flame-dried Schlenk flask under an argon atmosphere, dissolve 1.0 mmol of **[2,2'-Bipyridine]-6,6'-diyldimethanol** in 15 mL of anhydrous dichloromethane (DCM) and 5 mL of methanol.
- Complexation: Slowly add 1.0 mmol of

  in small portions over 10 minutes while stirring at room temperature.
- Validation Checkpoint 1 (Visual): The solution will transition from a pale yellow suspension to a homogeneous, deep orange/red solution within 30 minutes, indicating successful ligand exchange.

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- Isolation: Stir for an additional 2 hours. Concentrate the solvent under reduced pressure to ~5 mL, and precipitate the complex by adding 20 mL of cold diethyl ether. Filter the solid and wash with ether.

- Validation Checkpoint 2 (Analytical): Perform

  -NMR (in DMSO-

). The bipyridine aromatic protons will exhibit a distinct downfield shift (approx. 0.2–0.4 ppm) compared to the free ligand. The -CH_2OH protons should remain intact, appearing as a doublet (CH_2) and a triplet (OH) due to coupling, confirming the alcohols did not inadvertently coordinate to the Pd center.

Protocol B: Homogeneous Alkoxycarbonylation of Terminal Alkynes

Causality: Carbonylation of alkynes to form

-unsaturated esters requires an acid promoter (like p-TsOH) to generate the active Pd-hydride species from the in situ reduced Pd(0)[7][8]. Rigorous exclusion of oxygen is critical to prevent the irreversible formation of catalytically dead "Pd-black".

Step-by-Step Methodology:

- Reactor Charging: Inside a glovebox, charge a 50 mL stainless steel high-pressure autoclave with 0.5 mol% of the synthesized [$PdCl_2$(L)] precatalyst, 1.0 mmol of phenylacetylene, 2.0 mmol of p-toluenesulfonic acid (p-TsOH), and 10 mL of anhydrous methanol (which acts as both solvent and nucleophile).

- Pressurization: Seal the autoclave, remove it from the glovebox, and purge the system three times with CO gas. Pressurize the reactor to 30 bar of CO.

- Reaction: Heat the autoclave to 90 °C with vigorous magnetic stirring (800 rpm) for 12 hours.

- Validation Checkpoint 3 (Kinetic): Monitor the pressure gauge. A steady pressure drop indicates active CO consumption and insertion.

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- Workup & Validation Checkpoint 4 (Analytical): Cool the reactor to room temperature and carefully vent the excess CO in a fume hood. Analyze the crude mixture via GC-MS. You should observe >95% conversion to methyl cinnamate. The absence of metallic black precipitate on the reactor walls validates the stabilizing effect of the bipyridine ligand.

Protocol C: Heterogenization via Covalent Grafting onto Mesoporous Silica

Causality: To transition from a homogeneous system to a recyclable heterogeneous catalyst, the 6,6'-hydroxymethyl groups are reacted with an isocyanate-functionalized silane. This forms a robust carbamate linkage that prevents metal leaching during continuous flow or batch recycling[1][6].

Step-by-Step Methodology:

- Silane Functionalization: Dissolve 0.5 mmol of the [$PdCl_2$(L)] complex in anhydrous DMF. Add 1.1 mmol of 3-(triethoxysilyl)propyl isocyanate and a catalytic drop of dibutyltin dilaurate (DBTDL). Stir at 60 °C for 24 hours.
- Validation Checkpoint 5 (Spectroscopic): Take a small aliquot for FT-IR analysis. The complete disappearance of the strong isocyanate -NCO stretch at ~2270 cm^{-1} and the appearance of a carbamate C=O stretch at ~1700 cm^{-1} confirms successful tethering.
- Grafting: Add 1.0 g of calcined mesoporous silica (e.g., SBA-15) to the DMF solution. Reflux at 110 °C for 24 hours to allow the triethoxysilane groups to condense with the surface silanols of the silica.
- Washing & Recovery: Filter the solid catalyst and perform Soxhlet extraction with DCM/Methanol for 12 hours to remove any physisorbed (non-covalently bound) palladium complex.
- Validation Checkpoint 6 (Purity): Analyze the final wash solvent via ICP-MS. The absence of Pd in the wash confirms that all remaining catalyst is covalently bound to the silica matrix.

References

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1.[1] The Versatility of **[2,2'-Bipyridine]-6,6'-diyldimethanol** (CAS: 74065-63-7): A Key Intermediate in Chemical Innovation. NINGBO INNO PHARMCHEM CO.,LTD. Available at: [Link] 2.[6] Building Blocks for the Future:**[2,2'-Bipyridine]-6,6'-diyldimethanol** in Supramolecular Chemistry and Material Science. NINGBO INNO PHARMCHEM CO.,LTD. Available at: [Link] 3.[2] Ruthenium(II) Complexes with 6,6'-Disubstituted Bipyridine Ligands and their Reactivity towards CO and H2 for Homogeneous Syngas Conversion. ResearchGate. Available at: [Link] 4.[3] Ruthenium(II) complexes with 6,6′-disubstituted bipyridine ligands and their reactivity towards CO and H2 for homogeneous syngas conversion. ConnectSci. Available at: [Link] 5.[4] Addressing the Poly- to Oligo-ketone Selectivity in Styrene Carbonylation Catalyzed by Palladium/bpy Complexes. Effect of the 6-Alkyl Substitution. American Chemical Society - Figshare. Available at: [Link] 6.[5] Dicarbonylrhodium(I) Complexes of Bipyridine Ligands with Proximate H-Bonding Substituents and Their Application in Methyl Acetate Carbonylation. European Journal of Inorganic Chemistry / ResearchGate. Available at: [Link] 7.[7] Recent Developments in Palladium Catalyzed Carbonylation Reactions. ResearchGate. Available at: [Link] 8.[8] Rapid Synthesis of Bicyclic Lactones via Palladium-Catalyzed Aminocarbonylative Lactonizations. PMC - NIH. Available at: [Link]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. researchgate.net [researchgate.net]
- 3. connectsci.au [connectsci.au]
- 4. acs.figshare.com [acs.figshare.com]
- 5. researchgate.net [researchgate.net]
- 6. nbinno.com [nbinno.com]
- 7. researchgate.net [researchgate.net]
- 8. Rapid Synthesis of Bicyclic Lactones via Palladium-Catalyzed Aminocarbonylative Lactonizations - PMC [pmc.ncbi.nlm.nih.gov]

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